

Epigomisin O: A Technical Overview of its Chemical Properties and Biological Activities

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Compound of Interest

Compound Name: *Epigomisin O*

Cat. No.: *B150119*

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Epigomisin O, a lignan isolated from plants of the Schisandra genus, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of its chemical properties, and available data on its biological activities.

Core Chemical Data

Parameter	Value	Reference
CAS Number	73036-31-4	[1] [2]
Molecular Formula	C ₂₃ H ₂₈ O ₇	[1] [2]
Molecular Weight	416.47 g/mol	[1] [2]

Biological Activity

Epigomisin O has been investigated for a range of biological activities, characteristic of the lignan class of compounds.

Anti-HIV Activity

Initial studies have explored the potential of **Epigomisin O** as an anti-HIV agent.

Cell Line	Activity	Value	Reference
H9	IC ₅₀	> 60 μ M	

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Epigomisin O** are crucial for reproducible research. The following outlines a general methodology for assessing its anti-inflammatory and neuroprotective effects.

In Vitro Anti-Inflammatory Assay: Inhibition of Nitric Oxide (NO) Production in LPS-Stimulated Macrophages

This assay evaluates the ability of **Epigomisin O** to inhibit the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophage cells (e.g., RAW 264.7).

- **Cell Culture:** RAW 264.7 cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified 5% CO₂ atmosphere.
- **Treatment:** Cells are seeded in 96-well plates and pre-treated with various concentrations of **Epigomisin O** for 1 hour.
- **Stimulation:** Following pre-treatment, cells are stimulated with LPS (1 μ g/mL) for 24 hours to induce NO production.
- **Quantification of Nitrite:** The concentration of nitrite, a stable product of NO, in the culture supernatant is measured using the Griess reagent. The absorbance at 540 nm is measured, and the nitrite concentration is determined from a standard curve.
- **Data Analysis:** The percentage of NO inhibition is calculated relative to the LPS-stimulated control group. The IC₅₀ value, the concentration of **Epigomisin O** that inhibits 50% of NO production, is then determined.

In Vitro Neuroprotection Assay: Protection against A β -induced Toxicity in Neuronal Cells

This protocol assesses the potential of **Epigomisin O** to protect neuronal cells (e.g., SH-SY5Y) from the cytotoxic effects of amyloid-beta ($A\beta$) peptides, a hallmark of Alzheimer's disease.

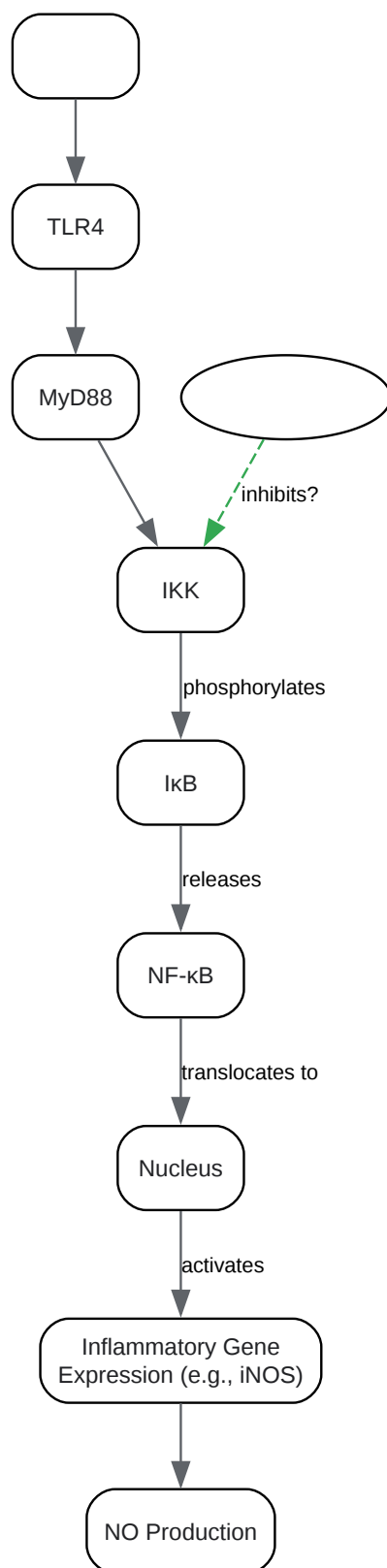
- **Cell Culture:** SH-SY5Y cells are maintained in a 1:1 mixture of DMEM and Ham's F12 medium, supplemented with 10% FBS, 1% non-essential amino acids, and 1% penicillin-streptomycin.
- **$A\beta$ Preparation:** $A\beta_{1-42}$ peptide is prepared by dissolving it in HFIP, followed by evaporation and resuspension in DMSO to create a stock solution. The stock is then diluted in culture medium to the desired final concentration for oligomer formation.
- **Treatment and Toxicity Induction:** Cells are seeded in 96-well plates and co-treated with various concentrations of **Epigomisin O** and the prepared $A\beta_{1-42}$ oligomers for 24-48 hours.
- **Cell Viability Assessment:** Cell viability is measured using the MTT assay. The absorbance at 570 nm is recorded, which is proportional to the number of viable cells.
- **Data Analysis:** The neuroprotective effect is expressed as the percentage of cell viability relative to the control group (untreated cells). The EC_{50} value, the concentration of **Epigomisin O** that provides 50% of the maximum neuroprotective effect, can be calculated.

Signaling Pathways and Logical Relationships

The precise molecular mechanisms and signaling pathways through which **Epigomisin O** exerts its biological effects are still under investigation. Based on the known activities of other lignans and related natural products, several key inflammatory and neuroprotective pathways are likely targets.

Potential Anti-Inflammatory Signaling Pathway

Lignans are known to modulate inflammatory responses, often through the inhibition of the NF- κ B signaling pathway.

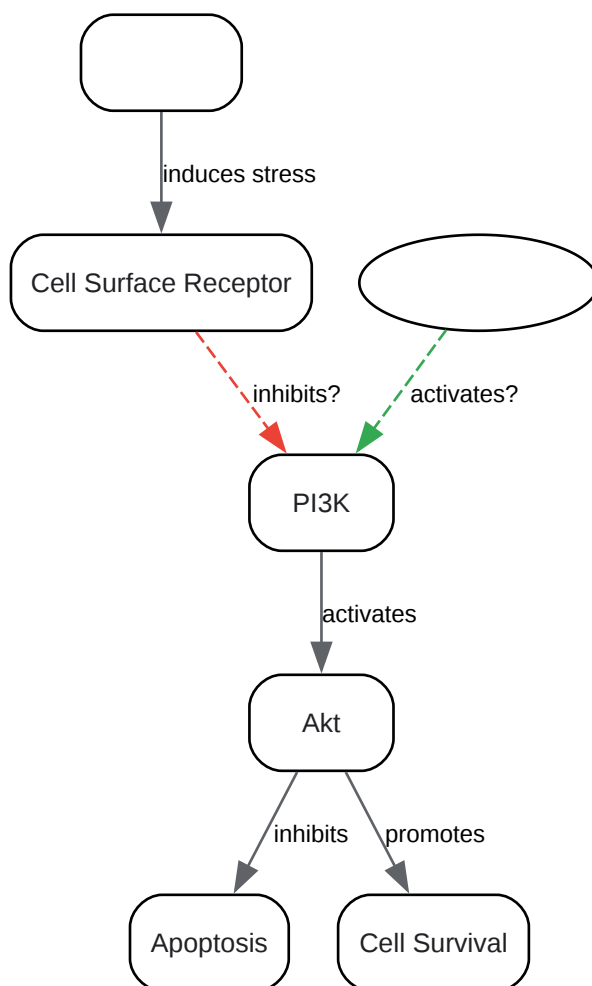


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Caption: Putative inhibition of the NF-κB signaling pathway by **Epigomisin O**.

Potential Neuroprotective Signaling Pathway

The neuroprotective effects of natural compounds are often associated with the modulation of pathways like PI3K/Akt, which are crucial for cell survival and proliferation.

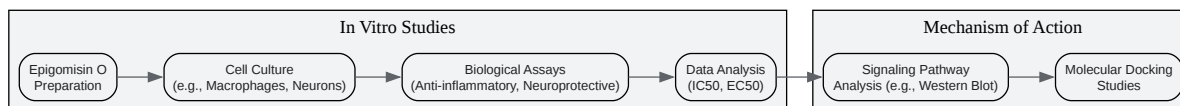


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Caption: Potential modulation of the PI3K/Akt signaling pathway by **Epigomisin O**.

Experimental Workflow

The following diagram illustrates a general workflow for the investigation of the biological activities of **Epigomisin O**.



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Caption: A generalized experimental workflow for studying **Epigomisin O**.

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